

Proper Disposal Procedures for 4-Ethoxy-3-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethoxy-3-nitrobenzoic acid

Cat. No.: B181614

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For Research, Scientific, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **4-Ethoxy-3-nitrobenzoic acid** (CAS No. 59719-77-6). Adherence to these procedures is critical for ensuring laboratory safety, regulatory compliance, and environmental protection. While a comprehensive hazard classification for this specific compound is not uniformly available across all safety data sheets, it is prudent to handle it as a potentially hazardous substance.

Immediate Safety and Handling Precautions

Before handling **4-Ethoxy-3-nitrobenzoic acid**, it is imperative to consult the substance's Safety Data Sheet (SDS). Although some sources may indicate no known hazards, treating the chemical with care is a crucial safety measure.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Quantitative Data Summary

Due to the limited publicly available data for **4-Ethoxy-3-nitrobenzoic acid**, the following table provides general information. Always refer to the specific SDS provided by the supplier for the most accurate data.

Property	Value	Source
CAS Number	59719-77-6	Echemi, Angene Chemical, Sigma-Aldrich
Molecular Formula	C ₉ H ₉ NO ₅	Echemi
Molecular Weight	211.17 g/mol	Echemi
Melting Point	200-201 °C	Echemi
Boiling Point	378.6 °C at 760 mmHg	Echemi
GHS Hazard Classification	No data available	Combi-Blocks, Inc. SDS

Step-by-Step Disposal Protocol

This protocol outlines the approved procedure for the disposal of **4-Ethoxy-3-nitrobenzoic acid**.

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled, and sealed container for "**4-Ethoxy-3-nitrobenzoic acid** waste."
- Do not mix this waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.

2. Spill and Contamination Management:

- In case of a spill, avoid generating dust.
- For small spills, gently sweep the solid material into a designated waste container.
- Decontaminate the spill area with a suitable solvent (e.g., soap and water), and dispose of the cleaning materials as hazardous waste.

3. Container Management:

- Keep the waste container tightly closed when not in use.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

4. Final Disposal:

- Arrange for the disposal of the waste through your institution's EHS-approved hazardous waste disposal program.
- Complete all necessary waste disposal forms and labels as required by your institution and local regulations.

Experimental Protocol: Small-Scale Spill Decontamination

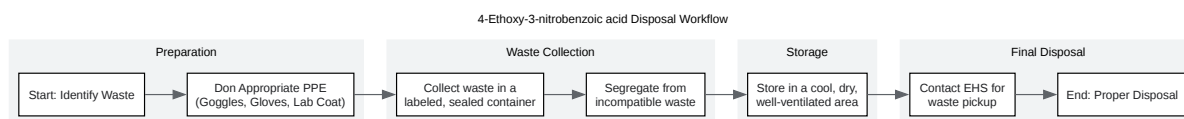
This protocol provides a detailed methodology for cleaning up a minor spill of **4-Ethoxy-3-nitrobenzoic acid**.

- **Evacuate and Ventilate:** Immediately alert others in the vicinity and ensure the area is well-ventilated.
- **Don Personal Protective Equipment (PPE):** At a minimum, wear safety goggles, gloves, and a lab coat.
- **Contain the Spill:** If it is a solid, prevent it from spreading.
- **Clean-up:**

- Carefully sweep the solid material into a labeled hazardous waste container.
- Use a damp cloth or paper towel to wipe the spill area.
- Decontaminate:
 - Wash the spill area with soap and water.
 - Rinse the area thoroughly.
- Dispose of Contaminated Materials: Place all cleaning materials (gloves, wipes, etc.) into the designated hazardous waste container.
- Wash Hands: Thoroughly wash your hands with soap and water after the cleanup is complete.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Ethoxy-3-nitrobenzoic acid**.



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Caption: Disposal workflow for **4-Ethoxy-3-nitrobenzoic acid**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com